

Technical Master File: 4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde

CAS No.: 15962-63-7

Cat. No.: B091145

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Executive Summary

4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde (CAS: 15962-63-7) represents a "privileged scaffold" in medicinal chemistry.^[1] Its structural core—a benzaldehyde moiety functionalized with an ortho-nitro group and a para-phenoxy ether—serves as a versatile precursor for quinazoline-based kinase inhibitors (e.g., EGFR, c-Met targets).^[1]

The compound's utility lies in its dual functionality:

- The Nitro Group (): A latent amine. Upon reduction, it provides the nitrogen atom necessary for closing the pyrimidine ring in quinazoline synthesis.^[1]
- The Aldehyde Group (): A reactive handle for reductive aminations, Knoevenagel condensations, or further cyclization.^[1]

This guide details the optimized synthesis, mechanistic rationale, and downstream applications of this compound, moving beyond generic literature to provide a robust, scalable protocol.

Chemical Identity & Physical Properties[1][2][3][4]

Property	Specification
IUPAC Name	4-(4-methoxyphenoxy)-3-nitrobenzaldehyde
CAS Number	15962-63-7
Molecular Formula	
Molecular Weight	273.24 g/mol
Appearance	Yellow to orange crystalline solid
Melting Point	97°C – 100°C (Lit.[1] range)
Solubility	Soluble in DMSO, DMF, Ethyl Acetate; Insoluble in Water
Key Functional Groups	Nitro (strongly electron-withdrawing), Aldehyde, Ether

Optimized Synthesis Protocol

The Reaction Strategy: Nucleophilic Aromatic Substitution ()

The synthesis relies on an

reaction between 4-chloro-3-nitrobenzaldehyde and 4-methoxyphenol.[1]

- Electrophile: 4-chloro-3-nitrobenzaldehyde.[1][2][3] The chlorine atom is activated for displacement by the ortho-nitro group and the para-aldehyde group, both of which are strongly electron-withdrawing.[1] This lowers the energy of the Meisenheimer complex intermediate.[1]
- Nucleophile: 4-methoxyphenoxide (generated in situ).[1]
- Base: Potassium Carbonate (

).^[1]^[4] Chosen for its ability to deprotonate the phenol without causing side reactions (like Cannizzaro) often seen with stronger hydroxide bases.^[1]

Mechanistic Pathway (Visualization)



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Figure 1: The

mechanism.^[1] The electron-deficient ring facilitates the addition-elimination pathway.^[1]

Step-by-Step Experimental Protocol

Scale: 100 mmol (approx. 27 g theoretical yield)

Reagents:

- 4-Chloro-3-nitrobenzaldehyde (18.55 g, 100 mmol)^[1]
- 4-Methoxyphenol (13.65 g, 110 mmol, 1.1 equiv)^[1]
- Potassium Carbonate (), anhydrous (20.7 g, 150 mmol, 1.5 equiv)^[1]
- DMF (N,N-Dimethylformamide) (100 mL) [Alternative: DMSO for faster rates, but harder workup]^[1]

Procedure:

- Charging: To a 500 mL 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and internal thermometer, charge the 4-chloro-3-nitrobenzaldehyde and 4-methoxyphenol.

- Solvation: Add DMF (100 mL) and stir at room temperature until a clear yellow solution is obtained.
- Deprotonation: Add

in a single portion. The suspension may turn slightly orange/red due to phenoxide formation.
- Reaction: Heat the mixture to 80°C in an oil bath. Monitor by TLC (30% EtOAc/Hexane) or HPLC.^[1]
 - Critical Insight: Do not exceed 100°C. Higher temperatures risk degrading the aldehyde or causing ether cleavage.
 - Time: Reaction is typically complete within 4–6 hours.^[1]
- Quenching: Cool the reaction mixture to room temperature. Pour the mixture slowly into 500 mL of ice-water with vigorous stirring. The product will precipitate as a yellow solid.
- Isolation: Stir the aqueous slurry for 30 minutes to ensure all DMF is dissolved in the water phase. Filter the solid using a Buchner funnel.
- Purification:
 - Wash the filter cake with water (

mL) to remove residual inorganic salts and DMF.^[1]
 - Recrystallize from Ethanol or Isopropanol if high purity (>99%) is required for pharmaceutical applications.^[1]
- Drying: Dry in a vacuum oven at 45°C overnight.

Downstream Applications: The "Kinase Scaffold"

This aldehyde is rarely the final API.^[1] It is almost exclusively an intermediate for Anilino-Quinazolines.^[1]

Reduction to Aniline

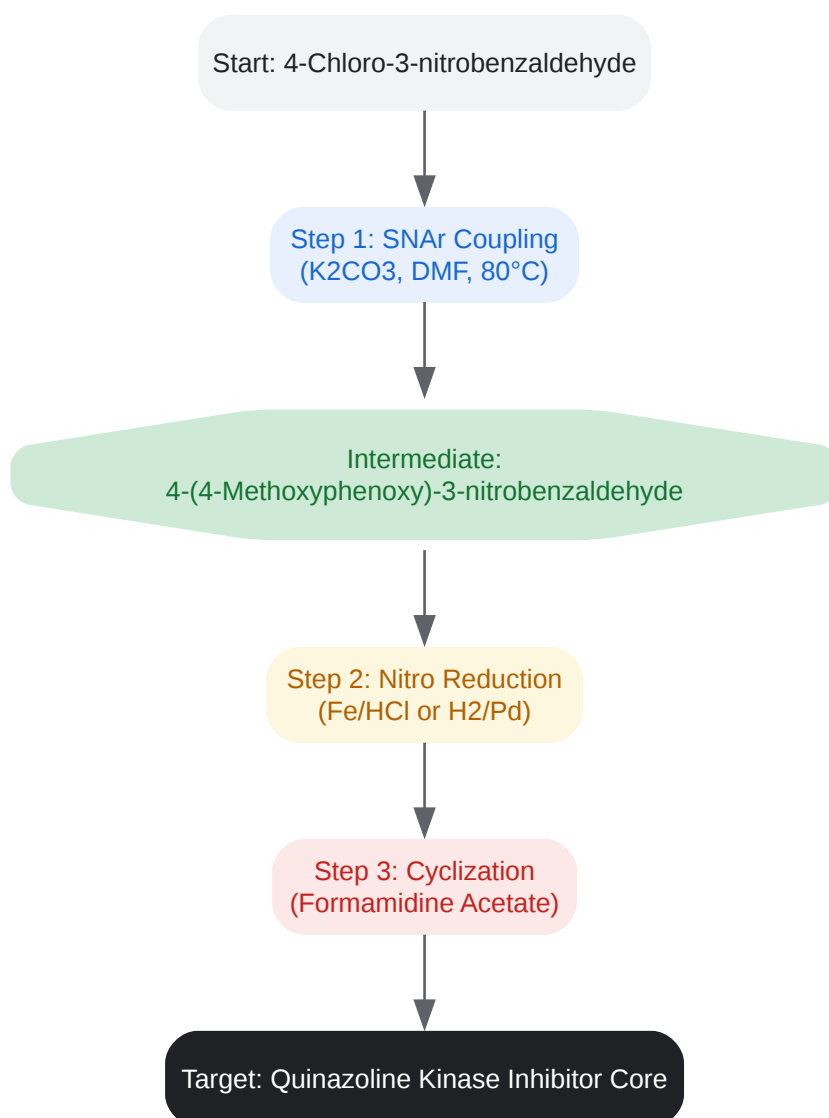
The nitro group is reduced to an amine (aniline) using

or Catalytic Hydrogenation (

).^[1]

- Product: 3-Amino-4-(4-methoxyphenoxy)benzaldehyde.^[1]
- Utility: The resulting amino group reacts with formamidine acetate or urea to close the quinazoline ring, a motif found in drugs like Gefitinib and Erlotinib.^[1]

Synthesis Workflow Diagram



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Figure 2: The strategic placement of the compound in drug discovery workflows.

Analytical Characterization (Expected Data)

To validate the synthesis, the following spectral signatures must be confirmed:

- NMR (DMSO-
, 400 MHz):
 - ppm (s, 1H, CHO aldehyde proton).[1]
 - ppm (d, 1H, Ar-H ortho to
).[1]
 - ppm (s, 3H, -OCH
).[1]
 - Aromatic region: Two sets of signals—one for the benzaldehyde core (3 protons) and an AA'BB' system for the 4-methoxyphenoxy ring.[1]
- IR Spectroscopy:
 - (C=O stretch, aldehyde).[1]
 - &
(
asymmetric/symmetric stretch).[1]
 - (C-O-C ether stretch).[1]

Safety & Handling

- Thermal Stability: Nitro-benzaldehydes can be thermally unstable.[1] Do not distill the crude material at high temperatures; use recrystallization.
- Sensitization: As with many benzaldehydes and nitro-aromatics, this compound is a potential skin sensitizer.[1] Use nitrile gloves and work in a fume hood.

- Incompatibility: Avoid contact with strong reducing agents (hydrazine, hydrides) unless under controlled reaction conditions, as this can lead to rapid exotherms.[1]

References

- PubChem.Compound Summary: **4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde**.^[1] National Library of Medicine. Available at: [\[Link\]](#)^[1]
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Sources

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